

Using 2-(2-Fluorophenoxy)cyclohexan-1-amine in fragment-based drug discovery

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Compound of Interest

Compound Name: 2-(2-Fluorophenoxy)cyclohexan-1-amine

Cat. No.: B12216096

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Application Note: **2-(2-Fluorophenoxy)cyclohexan-1-amine** in Fragment-Based Drug Discovery

Executive Summary

This guide details the technical application of **2-(2-Fluorophenoxy)cyclohexan-1-amine** (CAS: 1038354-93-6) as a high-value scaffold in Fragment-Based Drug Discovery (FBDD). While structurally related to known NMDA receptor channel blockers, this compound's primary utility in modern discovery lies in its fluorinated motif, enabling high-sensitivity

NMR screening.

This protocol addresses the specific challenges of working with amine-functionalized fluorinated fragments, providing validated workflows for solubility profiling, ligand-observed NMR screening, and fragment elaboration strategies.

Compound Profile & Physicochemical Suitability

Before initiating screening, the fragment must be profiled to ensure it meets the "Rule of Three" (Ro3) criteria essential for FBDD.

Property	Value	FBDD Suitability
Molecular Weight	209.26 Da	Ideal (<300 Da). Allows significant room for "growing" the molecule.
cLogP	~2.4	Good (<3). Sufficient lipophilicity for binding pockets without aggregation risk.
H-Bond Donors	1 (Primary Amine)	High Utility. The amine serves as a critical "anchor" point for protein interaction.
H-Bond Acceptors	2 (Ether, Amine)	Standard. [1]
Rotatable Bonds	3	Low. The cyclohexane ring constrains entropy, reducing the penalty upon binding.
Key Feature	Atom	Critical. Acts as a sensitive NMR reporter (Spy atom).

Stereochemical Note: This compound possesses two chiral centers at the cyclohexane ring (C1, C2). Commercial sources often supply the racemate or specific cis/trans isomers.

- Recommendation: Begin screening with the racemate to maximize chemical space coverage. Upon hit validation, separate enantiomers via Chiral HPLC to determine the enantiomer (active isomer).

Protocol A: NMR Ligand-Observed Screening

The presence of the fluorine atom on the phenoxy ring makes this fragment a premier candidate for

NMR screening. Unlike

NMR,

has no background signal from the protein, allowing for rapid, unambiguous hit detection.

Mechanism of Action

We utilize Transverse Relaxation Editing (T2-filter).

- Free State: The small fragment tumbles rapidly; T2 is long; Signal is sharp.
- Bound State: Upon binding the large protein target, the fragment adopts the slow tumbling rate of the protein; T2 becomes short; Signal broadens significantly.

Experimental Workflow

Step 1: Sample Preparation (The "Cocktail" Method)

- Buffer: 50 mM Phosphate (pH 7.4), 100 mM NaCl, 10% D2O. Avoid buffers with high amine content (e.g., Tris) if possible to prevent interference with amine-reactive cross-validation later.
- Fragment Concentration: 50 μ M.
- Cocktailing: Mix **2-(2-Fluorophenoxy)cyclohexan-1-amine** with 4–9 other fluorinated fragments. Ensure chemical shifts do not overlap (tolerance > 0.2 ppm).
- Internal Standard: Trifluoroacetic acid (TFA) capillary insert or 50 μ M 3-fluorobenzoic acid (if non-interacting).

Step 2: Data Acquisition

- Instrument: 600 MHz NMR with cryoprobe (optimized for).
- Pulse Sequence: CPMG (Carr-Purcell-Meiboom-Gill) spin-echo sequence.
- Delay (2): Set to 10–200 ms.

- Scans: 64–128 scans (sufficient due to high sensitivity of F).

Step 3: The Screen

- Reference Spectrum: Acquire spectrum of the fragment cocktail without protein.
- Experimental Spectrum: Add Target Protein (Concentration: 2–5 μM).
- Analysis: Calculate the Line Broadening Factor (LB) or Intensity Reduction ().
 - Hit Criteria: A signal intensity reduction of >30% or significant line broadening compared to the reference.

Step 4: Competition Experiment (Validation) To confirm specific binding (vs. non-specific aggregation):

- Add a known high-affinity ligand (competitor) to the tube.
- If **2-(2-Fluorophenoxy)cyclohexan-1-amine** is displaced, it will return to the "fast tumbling" state.
- Result: The sharp signal reappears.

Protocol B: Surface Plasmon Resonance (SPR) Validation

While NMR confirms binding, SPR quantifies the affinity () and kinetics.

Challenge: The primary amine on the cyclohexane is likely a key binding determinant. Standard amine coupling of the fragment to the chip is forbidden as it would mask this group. Solution: Immobilize the Target Protein, flow the Fragment.

Step-by-Step Protocol

- Sensor Chip: CM5 (Carboxymethylated dextran).
- Immobilization: Amine coupling of the Target Protein to ~3000 RU (high density required for low-affinity fragments).
- Running Buffer: HBS-P+ (HEPES buffered saline with Surfactant P20). Crucial: Match DMSO concentration exactly between running buffer and sample (typically 2-5%).
- Injection:
 - Flow **2-(2-Fluorophenoxy)cyclohexan-1-amine** at concentrations: 10 μ M, 50 μ M, 100 μ M, 250 μ M, 500 μ M.
 - Contact time: 30s (fast on/off expected).
 - Dissociation time: 15s.
- Analysis:
 - Since fragments often have fast kinetics (square wave sensorgrams), use Steady State Affinity fitting (Response vs. Concentration) to derive
 - Quality Control: Check for "super-stoichiometric" binding (linear non-saturating increase), which indicates non-specific aggregation.

Fragment Elaboration Strategy

Once **2-(2-Fluorophenoxy)cyclohexan-1-amine** is validated as a hit, the goal is to improve affinity from mM to μ M/nM.

Pathway A: "Fragment Growing" via the Amine The primary amine is the most accessible synthetic handle.

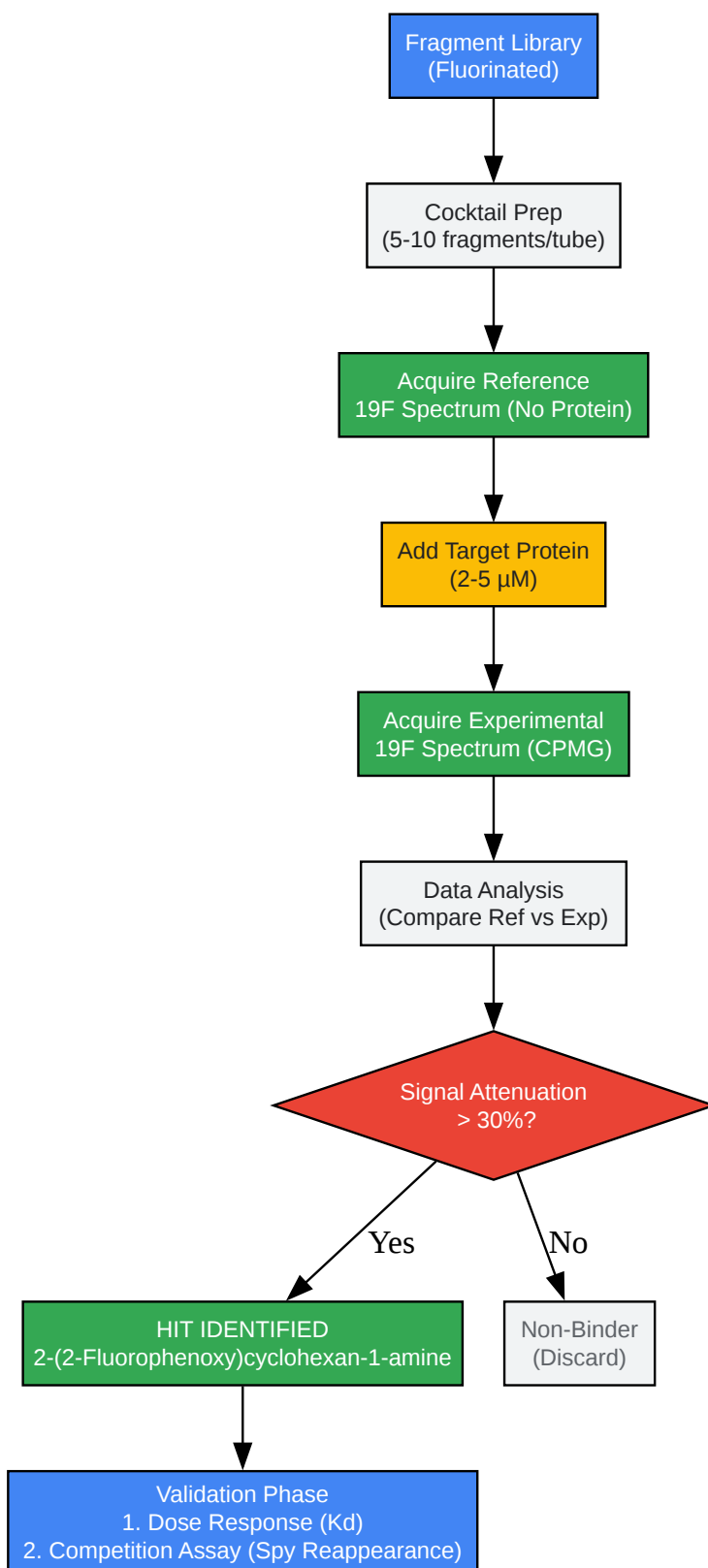
- Amide Coupling: React with diverse carboxylic acids to probe adjacent hydrophobic pockets.

- Reductive Amination: Introduce alkyl groups to explore channel depth (if targeting ion channels).
- Sulfonylation: React with sulfonyl chlorides to test H-bond acceptor space.

Pathway B: "Fragment Linking" If a second fragment binds nearby (identified via NMR screening), use the amine to link **2-(2-Fluorophenoxy)cyclohexan-1-amine** to the second binder using variable-length alkyl linkers.

Visualized Workflows

Figure 1: NMR Screening Logic

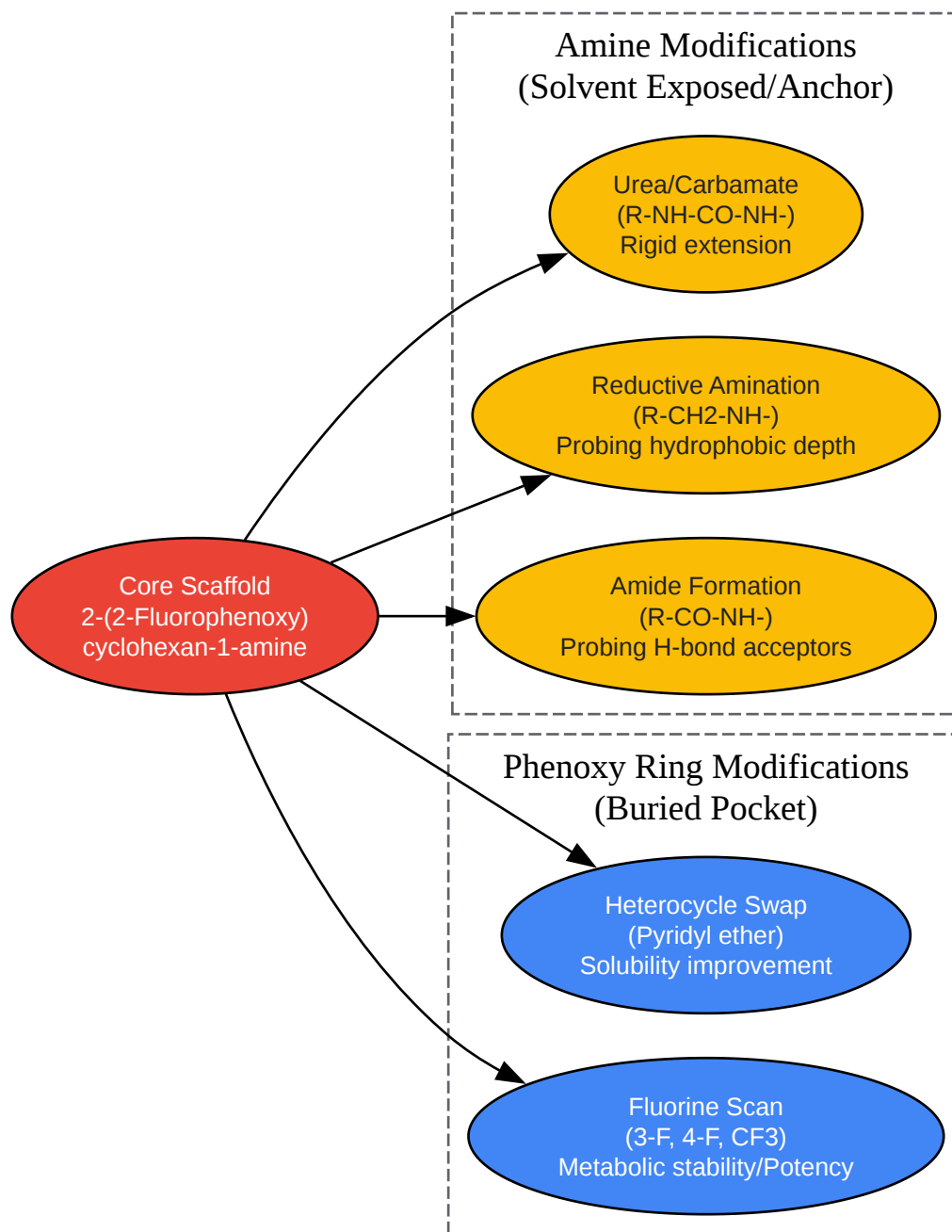


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Caption: Workflow for Ligand-Observed

NMR Screening identifying specific binders via relaxation editing.

Figure 2: Chemical Space Elaboration



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Caption: Medicinal chemistry elaboration strategies for the hit scaffold.

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